

Essential Guide to the Proper Disposal of SGI-7079

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Compound of Interest

Compound Name: SGI-7079
Cat. No.: B15579336

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For researchers, scientists, and drug development professionals, the responsible handling and disposal of chemical compounds are critical for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the proper disposal of **SGI-7079**, a selective Axl kinase inhibitor. Given that specific safety data sheets (SDS) with detailed disposal protocols are not always publicly available for research compounds, these guidelines are based on established best practices for the disposal of potent, biologically active small molecules and kinase inhibitors.

Core Principles of SGI-7079 Disposal

SGI-7079, like other potent kinase inhibitors, should be treated as hazardous chemical waste. Under no circumstances should it be disposed of in the regular trash or down the drain.^{[1][2][3]}
^[4] All materials contaminated with **SGI-7079** must also be disposed of as hazardous waste.

Waste Stream	Disposal Recommendation
Unused/Expired SGI-7079 (Solid)	Collect in a designated, sealed, and clearly labeled hazardous waste container.[1]
Solutions Containing SGI-7079	Collect in a sealed, leak-proof hazardous waste container. If dissolved in an organic solvent like DMSO, it should be disposed of with other organic solvent waste.[1][5]
Contaminated Labware	All contaminated items (e.g., vials, pipette tips, gloves, weighing paper, and cleaning materials) must be placed in a designated hazardous waste container.[1][4]
Decontamination Materials	Wipes and other materials used for decontaminating surfaces that have come into contact with SGI-7079 should be disposed of as hazardous waste.[1]

Step-by-Step Disposal Protocol

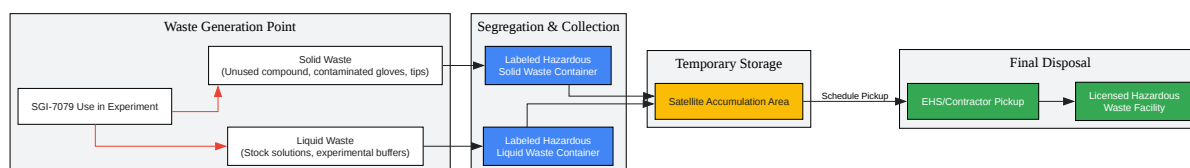
Adherence to a strict protocol is necessary to manage the disposal of **SGI-7079** and associated waste safely.

- Segregation of Waste: At the point of generation, immediately separate all waste contaminated with **SGI-7079** from other laboratory waste streams. This includes the pure compound, solutions, and all contaminated consumables.[1]
- Containment:
 - Solid Waste: Place unused **SGI-7079** powder and any contaminated solid materials into a designated, durable, and sealable hazardous waste container.[1]
 - Liquid Waste: Collect all solutions containing **SGI-7079** in a dedicated, leak-proof, and shatter-resistant container. Solutions of **SGI-7079** in solvents like DMSO should be collected with other organic solvent waste.[5]

- Labeling: Clearly and accurately label all hazardous waste containers. The label must include:
 - The words "Hazardous Waste".[\[1\]](#)[\[6\]](#)
 - The full chemical name: "**SGI-7079**".[\[1\]](#)
 - The primary hazard(s) associated with the waste (e.g., Toxic).[\[6\]](#)
 - The date when waste was first added to the container.[\[6\]](#)
- Storage:
 - Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.[\[6\]](#)[\[7\]](#)
 - Ensure that containers are kept closed except when adding waste.[\[3\]](#)
 - Segregate **SGI-7079** waste from incompatible chemicals to prevent any adverse reactions.[\[3\]](#)[\[6\]](#)
- Decontamination:
 - Thoroughly decontaminate any surfaces or equipment that have come into contact with **SGI-7079**. A common practice is to wipe surfaces with a suitable solvent (such as 70% ethanol) followed by a cleaning agent.[\[1\]](#)
 - Dispose of all cleaning materials (wipes, absorbents, etc.) as hazardous waste.[\[1\]](#)
- Disposal Request:
 - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[1\]](#)[\[7\]](#)
 - Do not attempt to dispose of this waste through standard municipal channels.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the safe disposal of **SGI-7079**.



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Workflow for the safe disposal of **SGI-7079**.

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